

Vaginol: A Technical Guide to a Naturally Occurring Furanocoumarin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Vaginol**

Cat. No.: **B14077353**

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Disclaimer: The following guide provides a comprehensive overview of the chemical compound **Vaginol**. It is important to note that while **Vaginol** is a recognized chemical entity, extensive research into its biological activity, mechanism of action, and therapeutic applications is limited in the public domain. Therefore, this document focuses on its chemical properties and the general context of furanocoumarin research. A commercial product named "**Vaginol** 10 vaginal ovules" is not related to the furanocoumarin **Vaginol**, as its active ingredients are hyaluronic acid and 18-beta-glycyrrhetic acid.

Introduction

Vaginol is a naturally occurring chemical compound belonging to the furanocoumarin class. Furanocoumarins are a group of organic chemical compounds produced by a variety of plants, most notably in the Apiaceae (celery, carrot, parsley family) and Rutaceae (citrus family) families.^{[1][2][3]} These compounds are known for their phototoxic properties and a range of other biological activities. **Vaginol**'s glucoside is apterin, and it has been isolated from plants of the Apiaceae family. This guide serves as a technical resource for researchers, scientists, and drug development professionals, summarizing the available chemical data for **Vaginol** and placing it within the historical and scientific context of furanocoumarin research.

Discovery and Historical Context

The study of furanocoumarins dates back to the 19th century, with the first compound, peucedanin, being discovered in 1833.^[4] The peak of research in this area occurred in the 1960s and 1970s, during which many of the currently known furanocoumarin structures were

identified and their chemical properties established.^[4] While a specific discovery date and detailed historical research narrative for **Vaginol** are not readily available in scientific literature, its identification falls within this broader history of natural product chemistry. The general methodology for the discovery of such compounds involves isolation from plant sources followed by structural elucidation using various spectroscopic techniques.

Chemical and Physical Properties

Vaginol is a molecule with the chemical formula C₁₄H₁₄O₅.^{[5][6]} Several stereoisomers of **Vaginol** exist, and their properties have been characterized. The data presented below is a compilation from various chemical databases.

Table 1: Chemical and Physical Properties of **Vaginol** Stereoisomers

Property	(+)-Vaginol	(-)-Vaginol	(±)-Vaginol
IUPAC Name	(8S,9S)-9-hydroxy-8-(2-hydroxypropan-2-yl)-8,9-dihydrofuro[2,3-h]chromen-2-one	(8R,9R)-9-hydroxy-8-(2-hydroxypropan-2-yl)-8,9-dihydrofuro[2,3-h]chromen-2-one	(8R,9R)-rel-9-hydroxy-8-(2-hydroxypropan-2-yl)-8,9-dihydrofuro[2,3-h]chromen-2-one
Molecular Formula	C14H14O5	C14H14O5	C14H14O5
Molar Mass	262.26 g/mol	262.26 g/mol	262.26 g/mol
CAS Number	26992-52-9	849144-92-9	Not specified
PubChem CID	11817856	101820924	Not specified
Appearance	Not specified	Not specified	Not specified
Melting Point	Not specified	Not specified	Not specified
Boiling Point	Not specified	Not specified	Not specified
Solubility	Not specified	Not specified	Not specified
XLogP3-AA	-0.1	-0.1	-0.1
Hydrogen Bond Donor Count	2	2	2
Hydrogen Bond Acceptor Count	5	5	5
Rotatable Bond Count	1	1	1
Exact Mass	262.084124 g/mol	262.084124 g/mol	262.084124 g/mol
Monoisotopic Mass	262.084124 g/mol	262.084124 g/mol	262.084124 g/mol
Topological Polar Surface Area	76.1 Å²	76.1 Å²	76.1 Å²
Heavy Atom Count	19	19	19
Formal Charge	0	0	0
Complexity	416	416	416

Data compiled from PubChem.

Experimental Protocols

Due to the limited availability of specific experimental research on **Vaginol**, this section provides a generalized protocol for the isolation and characterization of a furanocoumarin from a plant source, which would be the standard approach for a compound like **Vaginol**.

Protocol 1: General Method for Isolation and Characterization of **Vaginol** from Plant Material

- Plant Material Collection and Preparation:
 - Collect fresh plant material from a species known to contain furanocoumarins (e.g., from the Apiaceae family).
 - Air-dry the plant material in the shade at room temperature for 1-2 weeks.
 - Grind the dried plant material into a fine powder using a mechanical grinder.
- Extraction:
 - Macerate the powdered plant material in a suitable solvent (e.g., methanol, ethanol, or a mixture of chloroform and methanol) at room temperature for 24-48 hours with occasional shaking.
 - Filter the extract through Whatman No. 1 filter paper.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator at a temperature below 40°C to obtain a crude extract.
- Fractionation and Isolation:
 - Subject the crude extract to column chromatography over silica gel.
 - Elute the column with a gradient of solvents, starting with a non-polar solvent (e.g., n-hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate, methanol).

- Collect fractions and monitor them by thin-layer chromatography (TLC) using a suitable solvent system and visualization under UV light.
- Pool fractions with similar TLC profiles.
- Further purify the pooled fractions using preparative TLC or high-performance liquid chromatography (HPLC) to isolate the pure compound (**Vaginol**).
- Structural Elucidation:
 - Determine the structure of the isolated compound using spectroscopic methods:
 - UV-Vis Spectroscopy: To determine the ultraviolet absorption maxima.
 - Infrared (IR) Spectroscopy: To identify functional groups.
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy ($^1\text{H-NMR}$, $^{13}\text{C-NMR}$, COSY, HMQC, HMBC): To determine the complete chemical structure and stereochemistry.

Potential Signaling Pathways and Biological Activities (General Furanocoumarin Context)

While specific signaling pathways for **Vaginol** have not been elucidated, furanocoumarins as a class are known to interact with various biological pathways. For instance, some furanocoumarins have demonstrated anti-inflammatory, anti-cancer, and antimicrobial activities. A common mechanism for the anti-inflammatory effects of natural products is the inhibition of the NF-κB (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway.

Below is a generalized diagram representing a potential anti-inflammatory signaling pathway that a furanocoumarin might modulate. This is a representative example and is not based on specific research on **Vaginol**.

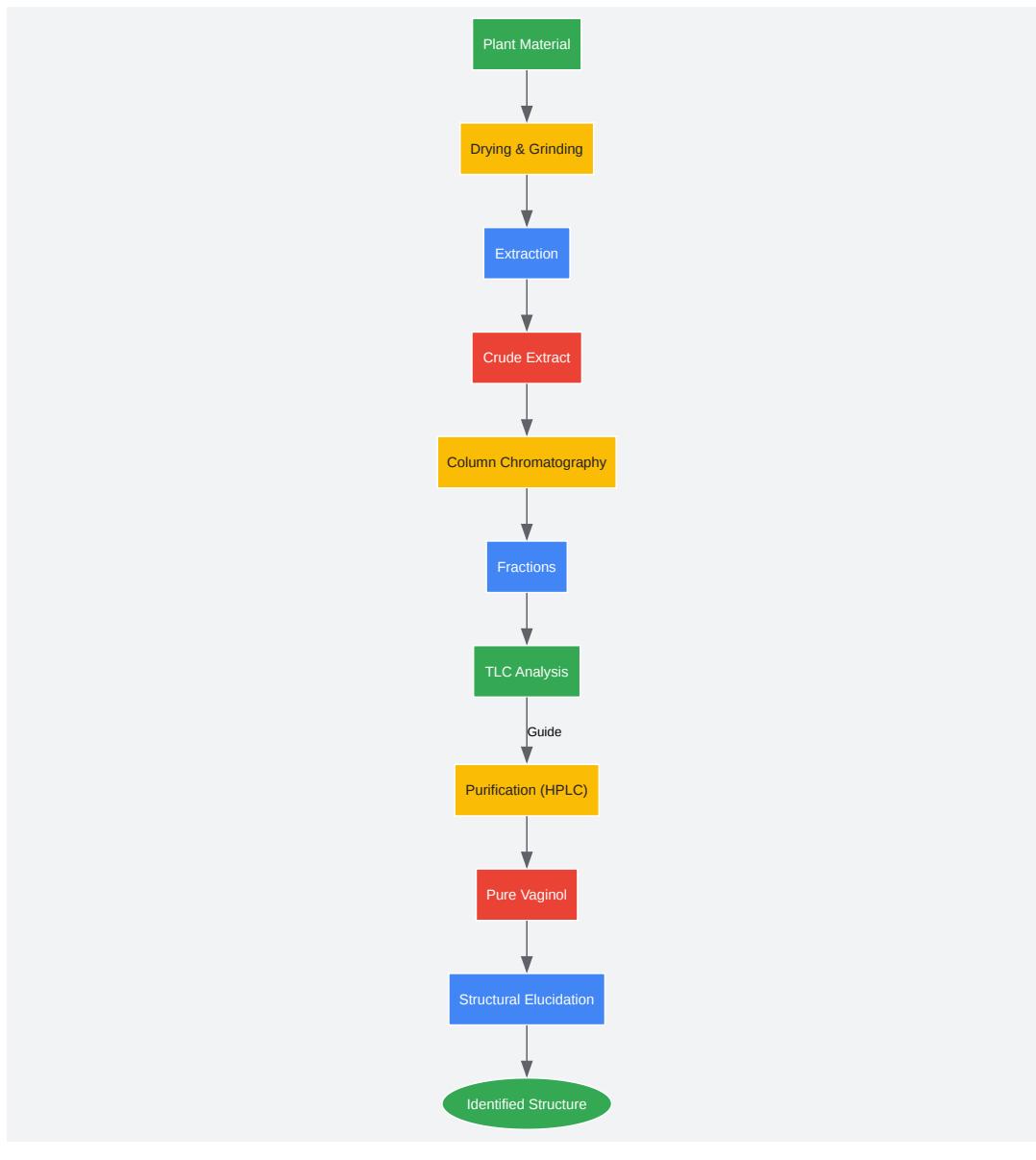


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Caption: Hypothetical modulation of the NF-κB signaling pathway by **Vaginol**.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the isolation and identification of a natural product like **Vaginol** from a plant source.



Natural Product Isolation Workflow

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Caption: A generalized workflow for the isolation and identification of **Vaginol**.

Conclusion

Vaginol is a furanocoumarin with a well-defined chemical structure. While its biological activities and potential therapeutic uses remain largely unexplored, its classification within a class of compounds known for diverse pharmacological effects suggests that further research may be warranted. This guide provides a foundational understanding of **Vaginol**'s chemical nature and the broader context of furanocoumarin science, serving as a starting point for future investigations. Researchers interested in this compound are encouraged to pursue studies on its synthesis, biological screening, and mechanism of action to unlock its potential.

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- To cite this document: BenchChem. [Vaginol: A Technical Guide to a Naturally Occurring Furanocoumarin]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b14077353#vaginol-discovery-and-historical-research>

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